

An In-depth Technical Guide to the Physical Properties of Cyclopentyl Propionate

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Compound of Interest

Compound Name: Cyclopentyl propionate

Cat. No.: B15211115

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This guide provides a comprehensive overview of the key physical properties of **Cyclopentyl propionate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development who require precise and reliable data for their work. This document outlines the experimentally determined values for these properties and provides detailed methodologies for their measurement.

Quantitative Data Summary

The physical properties of **Cyclopentyl propionate** are summarized in the table below for quick reference.

Physical Property	Value	Units	Conditions
Boiling Point	178.1	°C	at 760 mmHg[1][2]
Density	0.97	g/cm ³	Standard conditions

Experimental Protocols

Accurate determination of physical properties is crucial for the characterization and application of chemical compounds. The following sections detail the standard experimental procedures for measuring the boiling point and density of liquids such as **Cyclopentyl propionate**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[3][4] This property is a key indicator of a substance's purity.[3]

Methodology: Micro-Reflux Method

This method is suitable for small sample volumes and provides an accurate measurement of the boiling point.[5]

- Apparatus:
 - Small test tube (e.g., 150 mm diameter)
 - Thermometer with a suitable range
 - Heating block or oil bath
 - Magnetic stirrer and a small magnetic stir bar
 - Clamps and stand
- Procedure:[5]
 - Place approximately 0.5 mL of **Cyclopentyl propionate** into the small test tube and add a magnetic stir bar.
 - Clamp the test tube in the heating block or oil bath.
 - Position the thermometer bulb approximately 1 cm above the surface of the liquid.
 - Begin gentle stirring and heating of the sample.
 - Observe the liquid until it begins to boil and a ring of condensing vapor (refluxing) is visible on the inner wall of the test tube.
 - Ensure the thermometer bulb is level with this reflux ring for an accurate reading.
 - The stable temperature reading on the thermometer at this point is the boiling point of the liquid.

- Cease heating and allow the apparatus to cool.

Methodology: Capillary Method

An alternative method for determining the boiling point of a small amount of liquid.^[4]

- Apparatus:
 - Capillary tube (sealed at one end)
 - A small sample of the liquid in a container
 - Heating apparatus
- Procedure:^[4]
 - Invert an empty glass capillary tube into a container with the liquid sample.
 - Heat the liquid, which will cause the vapor pressure to increase and gas to enter the capillary tube, expelling any trapped air. This will be observed as bubbles emerging from the bottom of the capillary tube.
 - Allow the liquid to cool.
 - The temperature at which the liquid begins to enter the capillary tube is the boiling point, as the vapor pressure inside the tube equals the atmospheric pressure.

Density is the mass of a substance per unit volume. It is a fundamental physical property used for substance identification and purity assessment.

Methodology: Direct Measurement of Mass and Volume

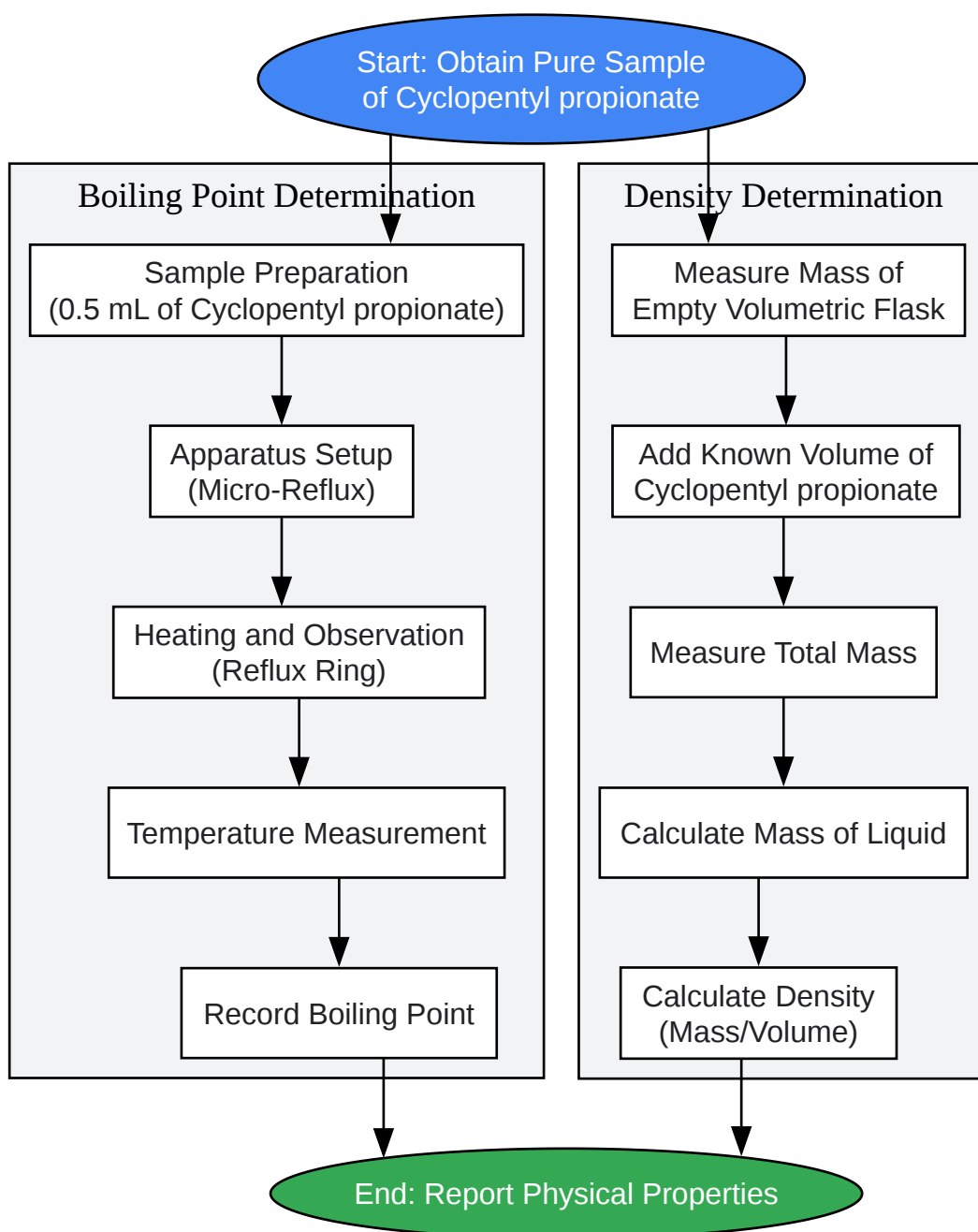
This is a straightforward method for determining the density of a liquid.

- Apparatus:
 - Volumetric flask or a precise measuring cylinder
 - Analytical balance

- Procedure:
 - Measure the mass of a clean, dry volumetric flask or measuring cylinder and record it.
 - Carefully add a known volume of **Cyclopentyl propionate** to the flask or cylinder.
 - Measure the total mass of the container with the liquid and record it.
 - Calculate the mass of the liquid by subtracting the mass of the empty container from the total mass.
 - The density is calculated by dividing the mass of the liquid by its volume.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid compound.



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Caption: Workflow for determining the boiling point and density of a liquid.

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References

- 1. Cyclopentyl propionate | lookchem [lookchem.com]
- 2. cyclopentyl propanoate | CAS#:22499-66-7 | Chemsrce [chemsrc.com]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. jove.com [jove.com]
- 5. uomus.edu.iq [uomus.edu.iq]
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